

Application Note: Spectrophotometric Analysis of Disperse Blue 165:1 in Solution

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Compound of Interest

Compound Name: *Disperse blue 165:1*

Cat. No.: *B8796714*

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Introduction

Disperse Blue 165:1 is a synthetic azo dye utilized in various industrial applications, including the dyeing of synthetic fibers such as polyester.^[1] Its chemical and physical properties, particularly its absorption of light in the visible spectrum, make it amenable to spectrophotometric analysis. This application note provides a detailed protocol for the quantitative analysis of **Disperse Blue 165:1** in solution using UV-Visible spectrophotometry. The method is based on the principle of the Beer-Lambert law, which states that the absorbance of a solution is directly proportional to the concentration of the analyte and the path length of the light beam through the solution.

Chemical and Physical Properties

It is important to note that there are some discrepancies in the reported molecular formula and weight for **Disperse Blue 165:1** in various chemical databases. Researchers should verify the information with their specific supplier.

Table 1: Chemical and Physical Properties of **Disperse Blue 165:1**

Property	Value (Source 1)	Value (Source 2)
Synonyms	C.I. Disperse Blue 165:1, Disperse Blue BGLS	C.I. 113357
CAS Number	86836-00-2[2]	86836-00-2[3]
Molecular Formula	C19H19N7O5[2]	C24H21N7O5[3]
Molecular Weight	425.40 g/mol [4]	487.47 g/mol [3]
Appearance	Dark blue powder[2]	Bright blue powder[3]
Solubility	Soluble in acetone and ethanol.[5]	-

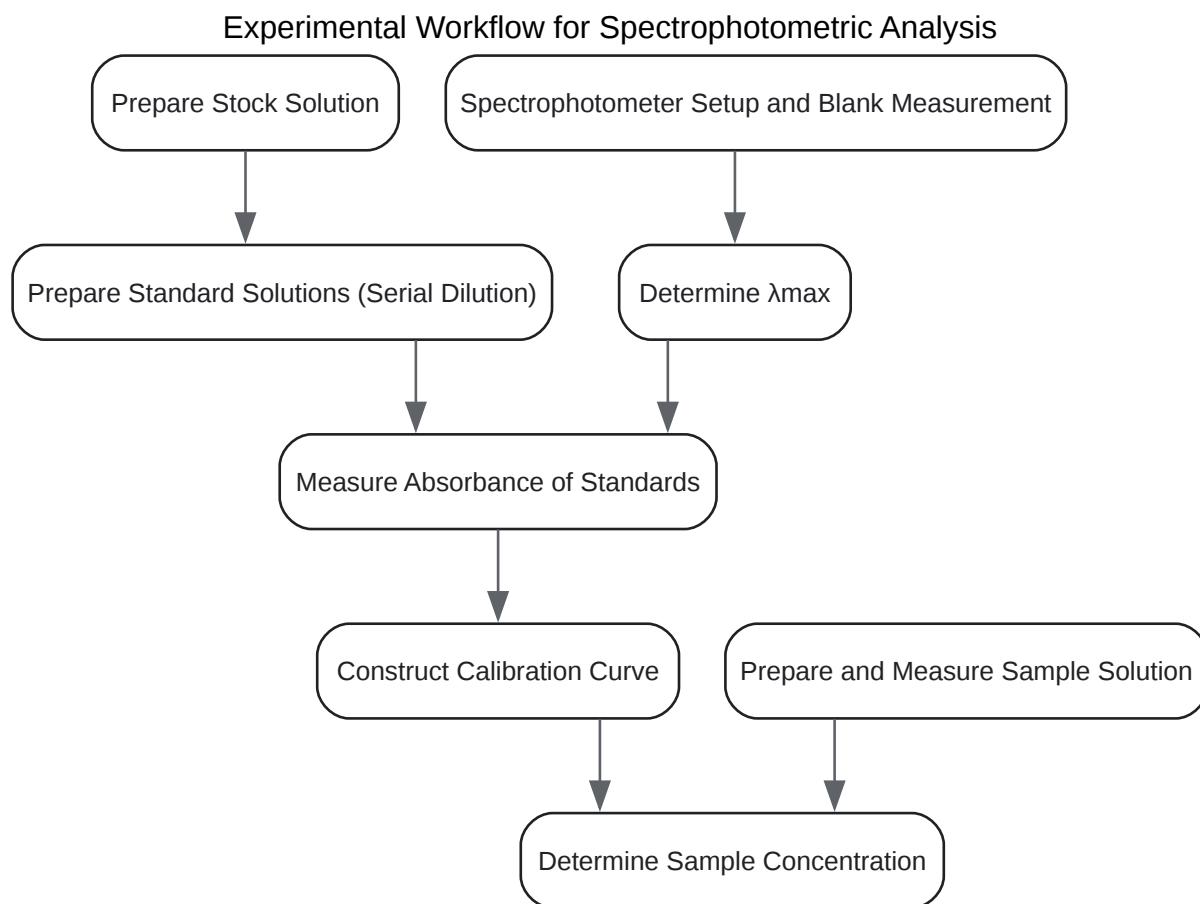
Spectrophotometric Analysis Protocol

This protocol outlines the steps for the determination of the concentration of **Disperse Blue 165:1** in a solution using a UV-Visible spectrophotometer.

Materials and Equipment

- **Disperse Blue 165:1** (analytical standard)
- Methanol, Ethanol, or Acetone (spectrophotometric grade)
- Calibrated UV-Visible Spectrophotometer
- Volumetric flasks (various sizes)
- Pipettes (various sizes)
- Quartz or glass cuvettes (1 cm path length)
- Analytical balance

Experimental Workflow



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Caption: A flowchart of the experimental workflow.

Detailed Protocol

3.3.1. Preparation of Stock Solution (e.g., 100 mg/L in Methanol)

- Accurately weigh 10.0 mg of **Disperse Blue 165:1** using an analytical balance.
- Quantitatively transfer the dye to a 100 mL volumetric flask.
- Add a small amount of methanol to dissolve the dye.
- Once dissolved, fill the flask to the mark with methanol.
- Stopper the flask and invert it several times to ensure a homogenous solution.

3.3.2. Preparation of Standard Solutions

Prepare a series of standard solutions by serial dilution of the stock solution. The concentration range should be chosen to give absorbance values within the linear range of the spectrophotometer (typically 0.1 to 1.0). An example set of standards is provided in Table 2.

3.3.3. Determination of Maximum Absorbance (λ_{max})

- Turn on the spectrophotometer and allow it to warm up for the manufacturer's recommended time.
- Set the spectrophotometer to scan a wavelength range, for example, from 400 nm to 700 nm.
- Fill a cuvette with the chosen solvent (e.g., methanol) to serve as a blank and zero the instrument.
- Rinse the cuvette with a small amount of one of the standard solutions and then fill it with the same standard.
- Place the cuvette in the spectrophotometer and acquire the absorbance spectrum.
- The wavelength at which the highest absorbance is recorded is the λ_{max} . For the related Disperse Blue 165, the λ_{max} in an aqueous solution has been reported to be 570 nm.[6]

3.3.4. Measurement of Standard and Sample Absorbance

- Set the spectrophotometer to the determined λ_{max} .
- Zero the instrument with the solvent blank.
- Measure the absorbance of each standard solution, starting from the least concentrated. Rinse the cuvette with the next standard before each measurement.
- Prepare the unknown sample solution in the same solvent. If necessary, dilute the sample to ensure its absorbance falls within the range of the calibration curve.
- Measure the absorbance of the unknown sample solution.

3.3.5. Data Analysis

- Plot a calibration curve of absorbance versus the concentration of the standard solutions.
- Perform a linear regression analysis to obtain the equation of the line ($y = mx + c$), where y is the absorbance, x is the concentration, m is the slope, and c is the y -intercept. The R^2 squared value should be close to 1.0 for a good linear fit.
- Use the equation of the calibration curve to calculate the concentration of **Disperse Blue 165:1** in the unknown sample.

Data Presentation

The following tables provide a template for recording and presenting the quantitative data obtained from the spectrophotometric analysis.

Table 2: Example Preparation of Standard Solutions from a 100 mg/L Stock Solution

Standard	Volume of Stock (mL)	Final Volume (mL)	Concentration (mg/L)
1	1.0	10.0	10.0
2	2.0	10.0	20.0
3	3.0	10.0	30.0
4	4.0	10.0	40.0
5	5.0	10.0	50.0

Table 3: Example Calibration Curve Data (at λ_{max})

Concentration (mg/L)	Absorbance
10.0	[Insert experimental data]
20.0	[Insert experimental data]
30.0	[Insert experimental data]
40.0	[Insert experimental data]
50.0	[Insert experimental data]
Unknown Sample	[Insert experimental data]

Table 4: Molar Absorptivity of **Disperse Blue 165:1** in Different Solvents (Hypothetical Data)

Solvent	λ_{max} (nm)	Molar Absorptivity (ϵ) (L mol ⁻¹ cm ⁻¹)
Methanol	[Insert experimental data]	[Insert experimental data]
Ethanol	[Insert experimental data]	[Insert experimental data]
Acetone	[Insert experimental data]	[Insert experimental data]

Note: Molar absorptivity (ϵ) can be calculated from the Beer-Lambert law ($A = \epsilon bc$), where A is the absorbance, b is the path length (typically 1 cm), and c is the molar concentration.

Signaling Pathway/Logical Relationship Diagram

Logical Relationship in Spectrophotometric Quantification

↓
is proportional to

↓

↓

↓

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- To cite this document: BenchChem. [Application Note: Spectrophotometric Analysis of Disperse Blue 165:1 in Solution]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b8796714#spectrophotometric-analysis-of-disperse-blue-165-1-in-solution>

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